Introduction: The Significance of Spirocyclic Scaffolds in Modern Drug Discovery

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Compound of Interest

Compound Name:	*2-(Spiro[2.3]hexan-4-yl)acetic acid*
CAS No.:	*2091582-03-3*
Cat. No.:	*B1480418*

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Spirocyclic systems, which feature two rings connected by a single common atom, have garnered significant attention in medicinal chemistry. Their inherent three-dimensionality allows for a more precise and rigid presentation of pharmacophoric elements into biological targets, often leading to enhanced potency and selectivity compared to their flatter, aromatic counterparts. The spiro[2.3]hexane core, in particular, offers a unique and compact arrangement of cyclopropane and cyclobutane rings, creating a well-defined spatial framework.

The title compound, 2-((S)-Spiro[2.3]hexan-4-yl)acetic acid, serves as an exemplary case study. The orientation of its carboxylic acid moiety—a common feature for engaging biological targets—is rigidly constrained by the spirocyclic core. A thorough understanding of its preferred 3D conformation, or its "structural vectors," is paramount for predicting its interaction with protein binding pockets and for guiding the design of next-generation analogs. This guide will detail the integrated workflow for achieving this understanding, from initial computational predictions to definitive experimental verification.

Part 1: In Silico Conformational Analysis: A Predictive Foundation

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Before committing to synthetic and experimental resources, a rigorous computational analysis is essential to predict the likely low-energy conformations of the molecule. This in silico approach provides a foundational hypothesis for the molecule's 3D structure.

Methodology for Conformational Searching

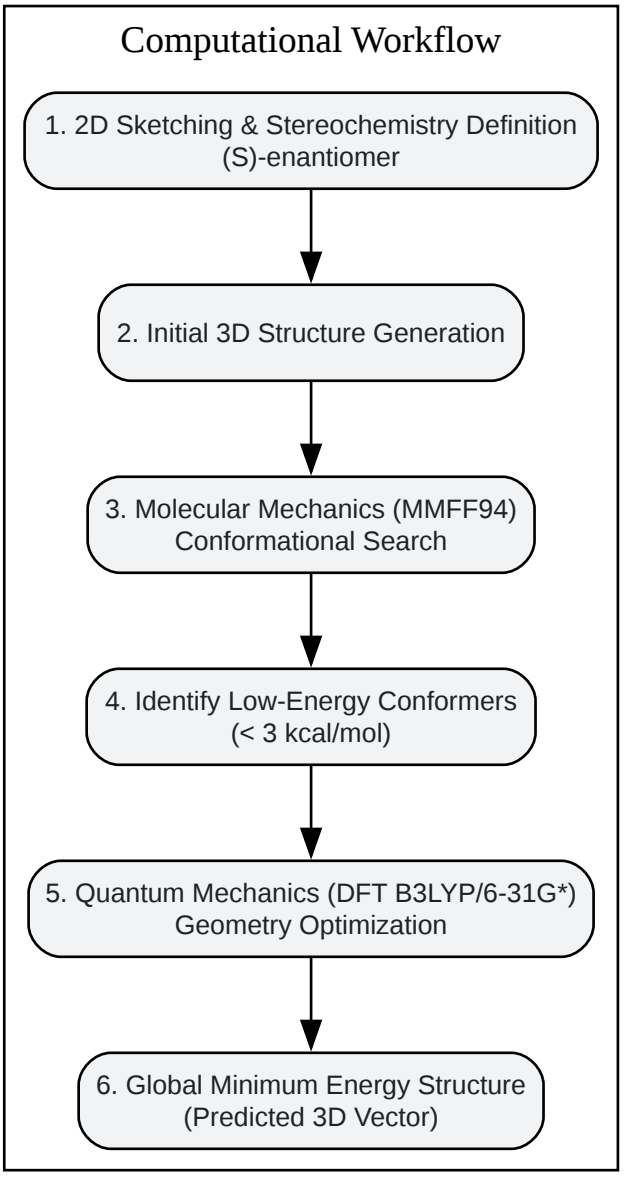
- 2D to 3D Structure Generation: The initial 2D structure of 2-((S)-Spiro[2.3]hexan-4-yl)acetic acid is generated and then converted into an initial 3D model using a molecular builder. The specified (S)-stereochemistry at the C4 carbon is critically defined at this stage.

- Molecular Mechanics (MM) Conformational Search: A conformational search is performed using a suitable force field, such as MMFF94 or OPLS3e. This search systematically rotates the rotatable bonds—primarily the C4-Cα bond of the acetic acid side chain—to explore the potential energy surface and identify low-energy conformers. The puckering of the cyclobutane ring is also a key variable.

- Quantum Mechanics (QM) Geometry Optimization: The lowest energy conformers identified by the MM search are then subjected to full geometry optimization using a higher level of theory, such as Density Functional Theory (DFT) with a suitable basis set (e.g., B3LYP/6-31G*). This step provides more accurate bond lengths, angles, and dihedral angles.

- Analysis of Results: The resulting optimized structures are ranked by their relative energies. The global minimum energy conformer represents the most probable structure. Key geometric parameters (the structural vectors) are then measured, such as the dihedral angle defining the orientation of the carboxylic acid group relative to the plane of the cyclobutane ring.

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Caption: Workflow for in silico conformational analysis.

Predicted Structural Data

The following table summarizes the predicted geometric parameters for the global minimum energy conformer of 2-((S)-Spiro[2.3]hexan-4-yl)acetic acid.

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Parameter	Predicted Value	Significance
C1-C2-C3-C4 Dihedral	~ ± 20°	Defines the pucker of the cyclobutane ring.
C5-C4-Cα-C(O)OH Dihedral	~ 65°	Key vector defining side-chain orientation.
C4-Cα Bond Length	~ 1.52 Å	Standard sp^3-sp^3 carbon bond.
Cα-C(O)OH Bond Length	~ 1.51 Å	Standard sp^3-sp^2 carbon bond.

Part 2: Stereoselective Synthesis and Purification

The acquisition of a pure, enantiomerically-defined sample is a prerequisite for any experimental structural analysis. A proposed synthetic route is outlined below, designed to establish the required (S)-stereochemistry.

Proposed Synthetic Protocol

- Starting Material: Commercially available cyclobutanone is the starting point.
- Corey-Chaykovsky Reaction: Reaction of cyclobutanone with dimethylsulfoxonium ylide generates the spiro[2.3]hexane-4-one intermediate. This reaction is a standard method for forming cyclopropanes from ketones.
- Asymmetric Reduction: The prochiral ketone is then reduced using a stereoselective reducing agent, such as (R)-CBS-oxazaborolidine with borane, to stereoselectively form (S)-spiro[2.3]hexan-4-ol. The choice of the (R)-catalyst is directed to produce the (S)-alcohol.
- Activation of the Alcohol: The resulting alcohol is converted to a better leaving group, such as a tosylate or mesylate, by reacting it with tosyl chloride or mesyl chloride in the presence of a base like pyridine.
- Cyanide Displacement (SN2): The tosylate is displaced with sodium cyanide in a polar aprotic solvent (e.g., DMSO). This SN2 reaction proceeds with inversion of stereochemistry, which would yield the (R)-nitrile. Correction: To achieve the (S)-acetic acid, the starting

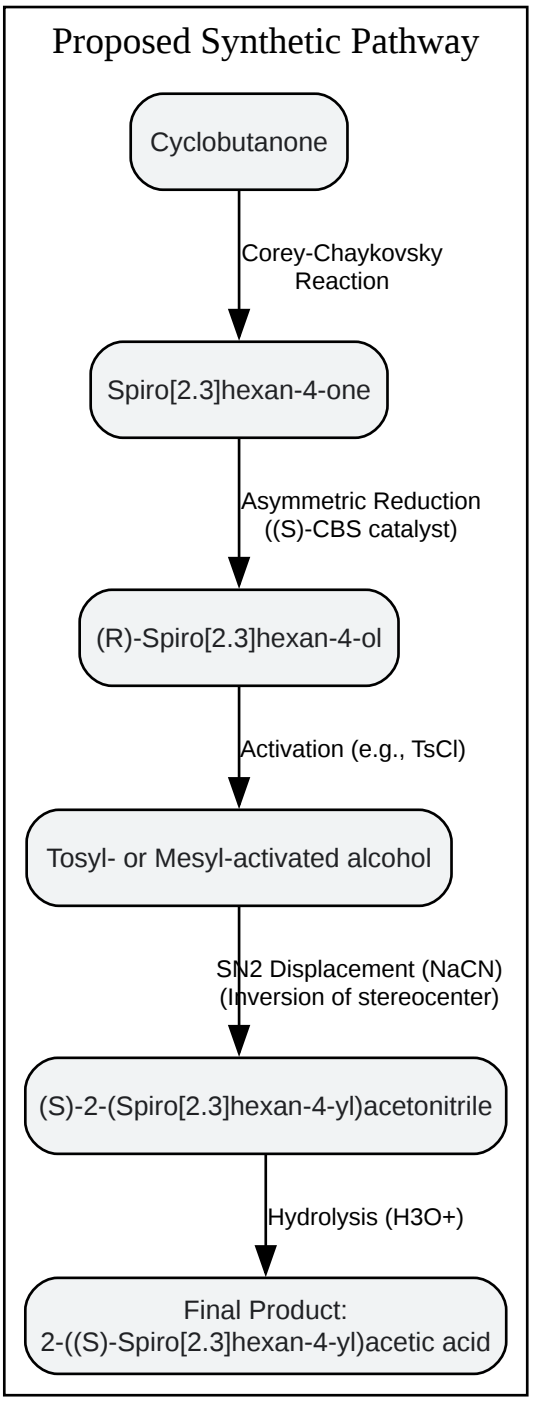
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alcohol should be (R). Therefore, the reduction step should use the (S)-CBS catalyst to produce the (R)-alcohol, which upon inversion yields the (S)-nitrile.

- Hydrolysis: The resulting (S)-2-(spiro[2.3]hexan-4-yl)acetonitrile is then subjected to acidic or basic hydrolysis to yield the final product, 2-((S)-Spiro[2.3]hexan-4-yl)acetic acid.

- Purification: The final compound is purified by column chromatography and/or recrystallization to ensure high purity (>98%) for subsequent analyses. Chiral HPLC is then used to confirm the enantiomeric excess (e.e.).

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Caption: Stereoselective synthesis of the target molecule.

Part 3: Experimental 3D Structure Determination

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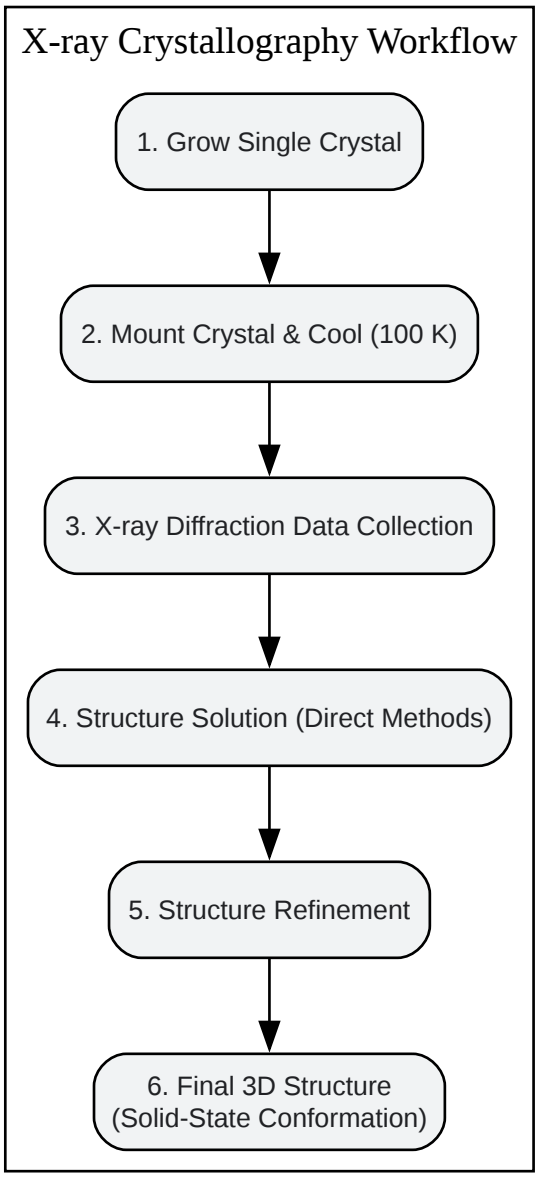
With a pure sample in hand, its 3D structure can be determined experimentally. The two gold-standard techniques for small molecules are X-ray crystallography (for the solid state) and NMR spectroscopy (for the solution state).

A. Single-Crystal X-ray Crystallography: The Solid-State Benchmark

This technique provides an unambiguous, high-resolution snapshot of the molecule's conformation as it exists in a crystal lattice.

- Crystal Growth: High-purity 2-((S)-Spiro[2.3]hexan-4-yl)acetic acid is dissolved in a variety of solvents and solvent mixtures (e.g., ethyl acetate/heptane, acetone/water). Slow evaporation, vapor diffusion, or cooling techniques are employed to grow single crystals of suitable quality for diffraction.
- Data Collection: A suitable crystal is mounted on a goniometer and cooled under a stream of nitrogen gas (~100 K). It is then irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected on a detector.
- Structure Solution and Refinement: The diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods and refined against the experimental data to yield a final model of the atomic positions, bond lengths, and angles.

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Caption: Workflow for single-crystal X-ray diffraction.

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Parameter	Expected Value/Result	Significance
Crystal System	e.g., Orthorhombic	Defines the crystal lattice symmetry.
Space Group	e.g., $P2_12_12_1$	Confirms the chiral nature of the crystal.
R-factor	< 5%	A measure of the agreement between the model and data.
Key Dihedral Angles	Measured with high precision	Provides the definitive solid-state structural vectors.

B. NMR Spectroscopy: Probing the Solution-State Conformation

NMR provides invaluable information about the molecule's structure and dynamics in solution, which is often more biologically relevant than the solid-state structure. 2D Nuclear Overhauser Effect (NOE) experiments are key to this analysis.

- Sample Preparation: A ~5-10 mg sample is dissolved in a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a high-quality NMR tube.
- Standard 1D and 2D NMR: 1H, 13C, and COSY spectra are acquired to unambiguously assign all proton and carbon signals.
- 2D NOESY/ROESY Acquisition: A 2D NOESY (or ROESY, for molecules with intermediate tumbling rates) experiment is performed. This experiment detects protons that are close in space (< 5 Å), regardless of whether they are connected by bonds.
- Data Analysis: Cross-peaks in the NOESY spectrum are integrated. The volume of a cross-peak is inversely proportional to the sixth power of the distance between the two protons ($I \propto 1/r^6$).
- Structure Calculation: The distance restraints derived from the NOE data are used as inputs for a structure calculation program (e.g., CYANA or XPLOR-NIH). The program generates an

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ensemble of 3D structures that are consistent with the experimental distance restraints. The convergence of this ensemble indicates a well-defined solution structure.

Proton Pair	Expected NOE	Structural Information Gained
H4 ↔ Hα	Strong	Confirms the gauche or anti conformation of the side chain.
H4 ↔ Cyclobutane Protons (H2/H3)	Varies	Defines the orientation of the side chain relative to the ring pucker.
Hα ↔ Cyclopropane Protons (H5/H6)	Varies	Further constrains the side chain's position relative to the spiro core.

Part 4: Synthesis of Data and Definition of Final Structural Vectors

The final step is to integrate the data from all three methodologies—computational, crystallographic, and NMR—to build a comprehensive and validated model of the molecule's 3D structure.

- Comparison: The in silico model provides a theoretical baseline. The X-ray structure gives a precise, static picture in the solid state. The NMR data reveals the time-averaged conformation in solution.
- Congruence: In many cases for rigid molecules like this, the lowest energy computed conformer will closely match both the solid-state and solution-state structures. Any significant discrepancies, for example, between the crystal and solution structures, could indicate crystal packing forces influencing the solid-state conformation or dynamic behavior in solution.
- Defining the Vectors: The key structural vectors are ultimately defined by the experimentally determined structures. These include:

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- The Ring Pucker Vector: Described by the dihedral angles of the cyclobutane ring.
- The Side-Chain Orientation Vector: Defined by the C5-C4-Cα-C(O)OH dihedral angle, which dictates the projection of the carboxylic acid away from the core.
- The Pharmacophore Vector: The precise 3D coordinates of the carboxylic acid's hydrogen bond donor and acceptor atoms relative to the hydrophobic spirocyclic scaffold.

This integrated approach ensures a high degree of confidence in the final 3D structural model of 2-((S)-Spiro[2.3]hexan-4-yl)acetic acid, providing a solid foundation for subsequent SAR analysis and rational, structure-based drug design.

References

(Note: As 2-((S)-Spiro[2.3]hexan-4-yl)acetic acid is a specific, non-commercial compound, references are provided for the key techniques and principles discussed in this guide.)

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